

Application Note: Recrystallization Solvent Systems for 2-Methylphenyl 2-nitrobenzoate[1]

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Compound of Interest

Compound Name: 2-Methylphenyl 2-nitrobenzoate

Cat. No.: B322433

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Executive Summary

This application note details the physicochemical rationale and experimental protocols for the recrystallization of **2-Methylphenyl 2-nitrobenzoate** (also known as o-tolyl o-nitrobenzoate). While often synthesized as a solid derivative for the qualitative identification of o-cresol or o-nitrobenzoic acid, high-purity isolation is critical for analytical standards and downstream pharmaceutical applications.[1]

Critical Finding: The melting point of this compound is 68–69°C [1].[1] This relatively low melting point presents a high risk of "oiling out" (liquid-liquid phase separation) during recrystallization.[1] This guide prioritizes solvent systems and thermal profiles that mitigate this risk while ensuring maximal impurity rejection.[1]

Physicochemical Profile & Solubility Logic

Successful recrystallization requires balancing the polarity of the solute against the solvent lattice energy. **2-Methylphenyl 2-nitrobenzoate** presents a "hybrid" polarity profile:

- Lipophilic Domain: Two aromatic rings and a methyl group.[1]
- Polar Domain: Nitro group () and Ester linkage ().[1]

Table 1: Physicochemical Properties

Property	Value	Implication for Recrystallization
Structure	o-Tolyl o-nitrobenzoate	Moderate steric hindrance; prone to distinct crystal habits (prisms).[1]
Melting Point	68–69°C [1]	HIGH RISK. MP is below the boiling point of water (100°C) and Ethanol (78°C).[1]
Solubility (Cold)	Insoluble in water; Low in Ethanol/Hexane.[1]	Ideal for recovery upon cooling.[1]
Solubility (Hot)	Soluble in Ethanol, Ethyl Acetate, Toluene.[1]	Standard "Like dissolves Like" applies.[1]
Key Impurities	o-Cresol (Liquid), o-Nitrobenzoic acid (Solid).[1]	Acid impurities require polar rejection; Phenols require washing.[1]

Solvent Selection Strategy

The selection process is driven by the need to dissolve the ester at elevated temperatures without exceeding its melting point significantly, which would induce oiling.

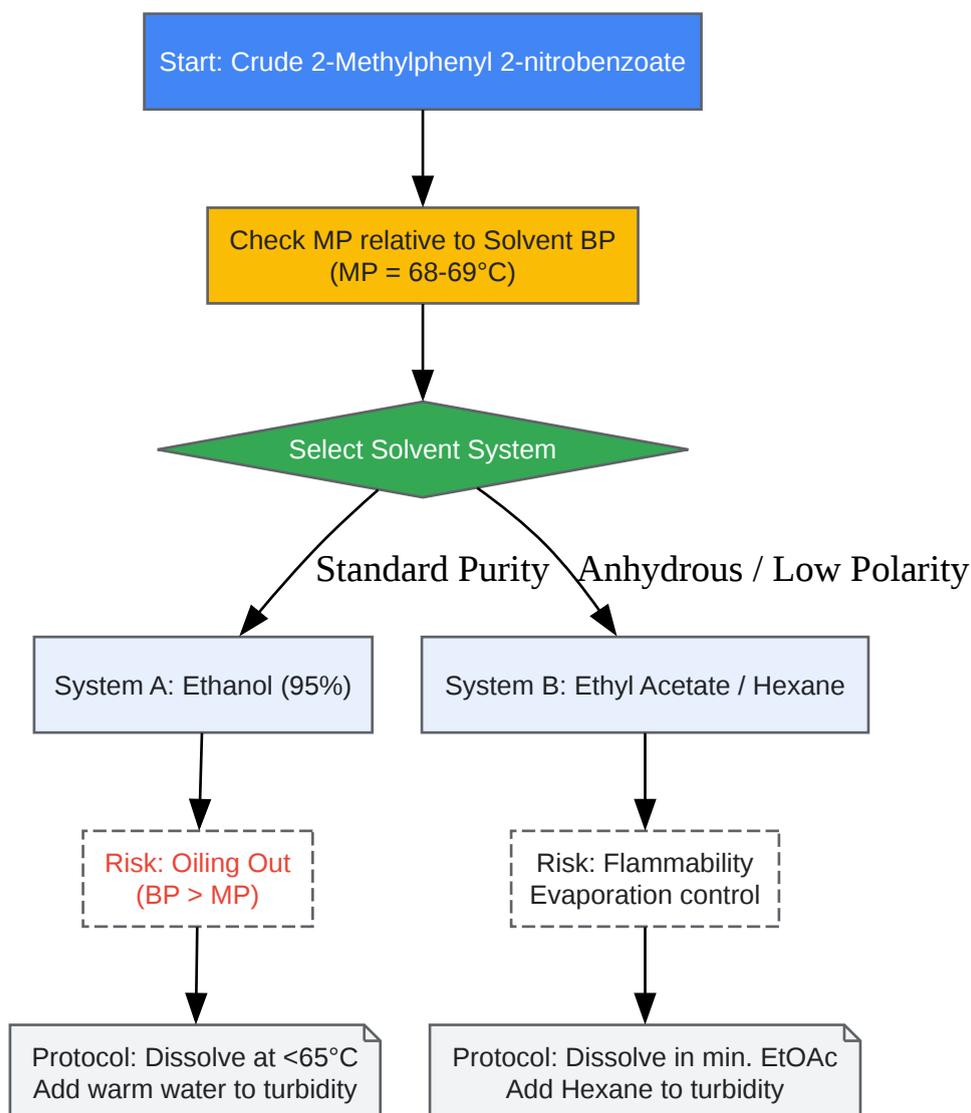
Primary System: Ethanol (95%) or Ethanol-Water[1]

- Mechanism: The nitro group forms weak hydrogen bonds with ethanol, facilitating solubility at 50–60°C. Water acts as an anti-solvent to drastically reduce solubility upon cooling.
- Advantages: Excellent rejection of unreacted o-cresol (which remains soluble in cold ethanol) and inorganic salts.[1]
- Risk: If the solution is heated to reflux (78°C), the compound will melt (MP 69°C) rather than dissolve, forming an immiscible oil layer.

Alternative System: Hexane/Ethyl Acetate (Binary)[1]

- Mechanism: Ethyl acetate dissolves the ester; Hexane acts as the non-polar anti-solvent.
- Advantages: Lower boiling point options available; avoids hydrolysis risks associated with hot aqueous alcohols.[1]

Graphviz Diagram 1: Solvent Selection Logic



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Caption: Logical flow for selecting the appropriate solvent system based on thermal properties.

Detailed Experimental Protocols

Protocol A: Aqueous Ethanol Recrystallization (Recommended)

Objective: Purification of **2-Methylphenyl 2-nitrobenzoate** removing o-cresol and acidic impurities.[1]

Reagents:

- Ethanol (95%)[1]
- Distilled Water[2]
- Activated Charcoal (optional, for colored impurities)

Step-by-Step Procedure:

- Preparation: Place the crude solid (e.g., 1.0 g) in a 50 mL Erlenmeyer flask.
- Dissolution (Temperature Control is Vital):
 - Add minimum Ethanol (approx. 3–5 mL) to the flask.[1]
 - Heat on a steam bath or hot plate set to 60°C. Do not boil aggressively.
 - Note: If the solid melts into an oily droplet at the bottom, you have exceeded the MP. Add more ethanol and stir vigorously until the oil dissolves into the solution.
- Filtration: If solid impurities (dust, salts) remain, filter the hot solution through a pre-warmed funnel.[1]
- Crystallization:
 - Remove from heat.[1][3]
 - Add warm water (50°C) dropwise until a faint permanent cloudiness (turbidity) appears.[1]
 - Add 1–2 drops of Ethanol to clear the turbidity.[1]

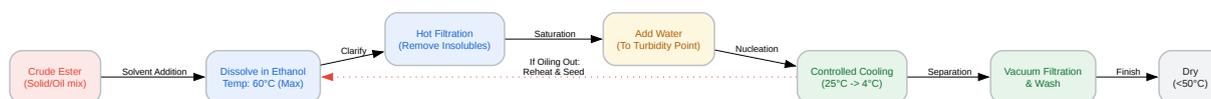
- Cooling:
 - Allow the flask to cool to room temperature slowly (insulate with a paper towel if necessary).
 - Critical Step: If oil droplets appear, scratch the side of the flask with a glass rod to induce nucleation immediately.
 - Once room temperature is reached, cool in an ice-water bath (0–4°C) for 15 minutes.[1]
- Isolation: Filter the colorless prismatic crystals using vacuum filtration (Buchner funnel).
- Washing: Wash the filter cake with 1–2 mL of ice-cold 50% aqueous ethanol.
- Drying: Air dry on the filter or in a desiccator.[1] (Avoid oven drying >50°C).

Protocol B: "Oiling Out" Rescue Operation

If the compound separates as an oil (a common issue with MP 68°C):

- Re-heat: Warm the mixture until the oil redissolves.
- Seed: Obtain a "seed crystal" (a tiny grain of crude solid).[1]
- Cool with Agitation: As the solution cools to ~65°C, add the seed crystal and swirl vigorously. The turbulence helps the oil phase integrate into the crystal lattice rather than coalescing.

Process Workflow Diagram



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Caption: Step-by-step workflow for the recrystallization of **2-Methylphenyl 2-nitrobenzoate**.

Analytical Validation

Post-recrystallization, the purity must be validated.[1]

- Melting Point: The purified solid should melt sharply between 68–69°C.[1] A range >2°C indicates retained solvent or impurities.[1]
- TLC (Thin Layer Chromatography):
 - Stationary Phase: Silica Gel 60 F254.[1]
 - Mobile Phase: 20% Ethyl Acetate in Hexane.[1]
 - Visualization: UV Light (254 nm).[1] The nitro group is a strong chromophore.[1]
 - Expectation: Single spot.[1] Impurities (o-cresol) will have significantly different Rf values.
[1]

References

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